

Application Notes and Protocol for the Sulfonation of 4-Hydroxypyridine

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Compound of Interest

Compound Name: 4-Hydroxypyridine-3-sulfonic Acid

CAS No.: 51498-37-4

Cat. No.: B126372

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Abstract

This document provides a detailed protocol for the sulfonation of 4-hydroxypyridine to synthesize **4-hydroxypyridine-3-sulfonic acid**. This compound is a critical intermediate in the synthesis of various pharmaceuticals, notably the diuretic Torasemide.[1] The protocol herein describes a robust method utilizing fuming sulfuric acid, complete with reaction conditions, purification steps, and expected yield. All quantitative data is presented in a clear, tabular format for ease of reference. A graphical representation of the experimental workflow is also provided to facilitate a comprehensive understanding of the process.

Introduction

4-Hydroxypyridine is a heterocyclic compound of significant interest in medicinal chemistry and organic synthesis. Its derivatization allows for the creation of a wide array of functionalized molecules with potential therapeutic applications. The introduction of a sulfonic acid group at the 3-position of the pyridine ring yields **4-hydroxypyridine-3-sulfonic acid**, a key building block in the production of active pharmaceutical ingredients.[1] The protocol detailed below is

based on established synthetic methods, providing a reliable procedure for laboratory-scale synthesis.

Chemical Reaction

Caption: Workflow for the synthesis of **4-hydroxypyridine-3-sulfonic acid**.

Safety Precautions

- Fuming sulfuric acid is extremely corrosive and reactive. Handle with extreme care in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.
- The reaction is highly exothermic, especially during the addition of 4-hydroxypyridine. Strict temperature control is essential to prevent runaway reactions.
- Mercury sulfate is toxic. Avoid inhalation and skin contact.

Characterization

The final product can be characterized by standard analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity. [2]

Conclusion

The protocol described provides a comprehensive and detailed method for the successful synthesis of **4-hydroxypyridine-3-sulfonic acid**. By adhering to the specified conditions and safety precautions, researchers can reliably produce this valuable intermediate for further applications in drug discovery and development.

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